

# In-Depth Technical Guide to 4-Iodopyrazole: Hazards, Safety, and Experimental Protocols

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## Compound of Interest

Compound Name: 4-Iodopyrazole

Cat. No.: B032481

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the hazards, safety precautions, and key experimental protocols associated with **4-iodopyrazole**. The information is intended to support safe handling and informed use of this compound in research and development settings. All quantitative data is summarized in structured tables for ease of reference, and key experimental workflows and biological pathways are visualized using diagrams.

## Chemical and Physical Properties

**4-Iodopyrazole** is a halogenated heterocyclic compound widely used as a building block in the synthesis of more complex molecules, particularly in the development of pharmaceuticals and agrochemicals. Its iodine substituent makes it a versatile intermediate for various cross-coupling reactions.

Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>3</sub> IN <sub>2</sub>	[1]
Molecular Weight	193.97 g/mol	[1][2]
CAS Number	3469-69-0	[1][3]
Appearance	Off-white or grayish brown crystalline powder	
Melting Point	108-110 °C	
Water Solubility	Soluble	
Storage Conditions	Store at 0-8 °C in a dry, cool, and well-ventilated place. Keep container tightly closed and protect from light.	

## Hazard Identification and Classification

**4-Iodopyrazole** is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200). The GHS classification is summarized below.

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	Warning	H335: May cause respiratory irritation

GHS Pictograms:

Pictogram	Description
GHS07	Exclamation Mark

## Safety Precautions and Handling

Strict adherence to safety protocols is mandatory when handling **4-iodopyrazole** to minimize risk to personnel.

## Personal Protective Equipment (PPE)

A detailed breakdown of recommended PPE is provided below.

Body Part	Protection	Specification
Eyes/Face	Safety glasses with side-shields or chemical safety goggles.	Conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin	Protective gloves and clothing to prevent skin exposure.	Wear appropriate protective gloves and clothing.
Respiratory	Dust mask.	Use a NIOSH/MSHA approved respirator or equivalent. A type N95 (US) dust mask is recommended.

## Engineering Controls

Control	Description
Ventilation	Use only outdoors or in a well-ventilated area. Ensure adequate ventilation, especially in confined areas.
Safety Stations	Ensure that eyewash stations and safety showers are close to the workstation location.

## Handling and Storage

Condition	Recommendation
Handling	Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Avoid dust formation. Wash hands and face thoroughly after handling. Do not eat, drink or smoke when using this product.
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place. Incompatible with strong oxidizing agents.

## First Aid Measures

In the event of exposure, follow these first aid procedures.

Exposure Route	First Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.

## Accidental Release Measures

Action	Procedure
Personal Precautions	Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation. Evacuate personnel to safe areas.
Environmental Precautions	Should not be released into the environment. Prevent further leakage or spillage if safe to do so.
Containment and Cleanup	Sweep up and shovel into suitable containers for disposal. Avoid dust formation. Adhered or collected material should be promptly disposed of, in accordance with appropriate laws and regulations.

## Firefighting Measures

Aspect	Information
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.
Specific Hazards	Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen iodide.
Protective Equipment	Wear self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent) and full protective gear.

## Experimental Protocols

### Synthesis of 4-Iodopyrazole

This protocol is adapted from a patented synthesis method.

Materials:

- Pyrazole
- Iodine ( $I_2$ )
- Potassium Carbonate ( $K_2CO_3$ )
- 30% Hydrogen Peroxide ( $H_2O_2$ ) solution
- Water ( $H_2O$ )
- Ice

Procedure:

- In a three-necked flask, dissolve 6.81 g (0.10 mol) of pyrazole and 12.7 g (0.05 mol) of  $I_2$  in 50 mL of  $H_2O$ .
- Stir the mixture at room temperature for 20-50 minutes.
- Add an additional 80 mL of  $H_2O$  and continue to stir for another 20-50 minutes. The solution will appear brown.
- Add 13.82 g (0.10 mol) of  $K_2CO_3$  to the reaction mixture in four portions.
- Continue stirring for 50 minutes.
- Using a constant pressure dropping funnel, add 20 mL of 30%  $H_2O_2$  solution dropwise. The solution will turn brownish-yellow, and a significant amount of light pinkish-yellow foam will be generated.
- After stirring for 35 minutes, place the flask in a  $120^\circ C$  oil bath and reflux until all solids have dissolved.
- Pour the hot reaction mixture into 150 mL of ice water to precipitate a white solid.
- Collect the solid by vacuum filtration and wash it several times with 50 mL of water to obtain the **4-iodopyrazole** product.

## Suzuki-Miyaura Coupling of 4-Iodo-1-methyl-1H-pyrazol-3-amine

This protocol provides a general method for the Suzuki-Miyaura coupling of a **4-iodopyrazole** derivative.

### Materials:

- 4-iodo-1-methyl-1H-pyrazol-3-amine
- Arylboronic acid
- Palladium catalyst (e.g., [1,1'-Bis(dicyclohexylphosphino)ferrocene]dichloropalladium(II))
- Potassium phosphate ( $K_3PO_4$ )
- 1,4-Dioxane (anhydrous)
- Water (degassed)

### Procedure:

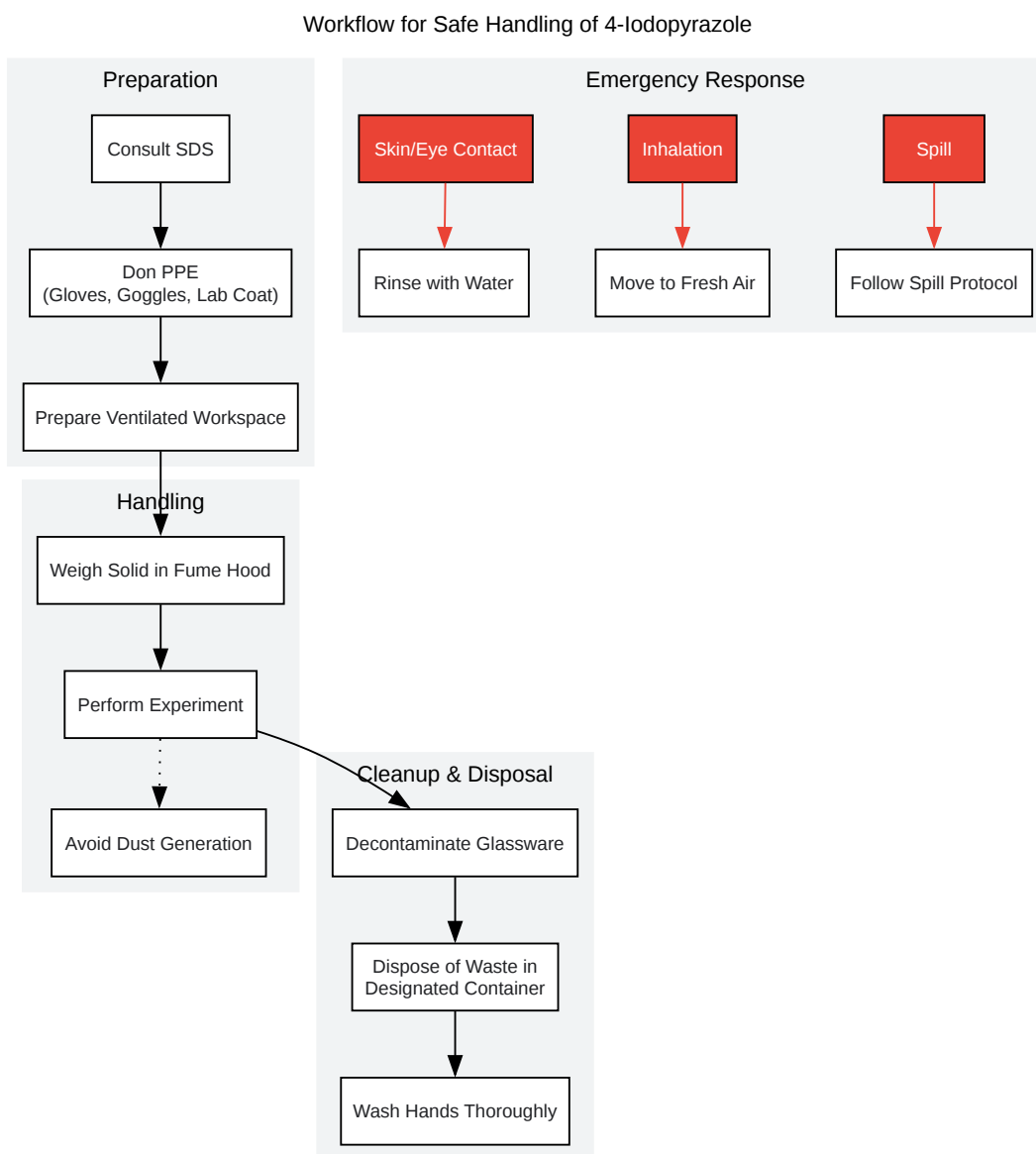
- To an oven-dried reaction vessel, add 4-iodo-1-methyl-1H-pyrazol-3-amine (1.0 equiv), the arylboronic acid (1.5-2.0 equiv), and potassium phosphate (2.0 equiv).
- Seal the vessel and replace the atmosphere with an inert gas (e.g., Argon) by evacuating and backfilling three times.
- Add the palladium pre-catalyst (e.g., 6-7 mol%).
- Add anhydrous 1,4-dioxane and degassed water via syringe.
- Stir the reaction mixture vigorously and heat to 100°C in a preheated oil bath.
- Monitor the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction mixture to room temperature and dilute with an organic solvent (e.g., ethyl acetate).

- Filter the mixture through a pad of celite, and wash the filtrate with water and brine.
- Dry the organic layer, concentrate under reduced pressure, and purify the crude product by flash column chromatography on silica gel.

## Visualizations

### Logical Workflow for Handling 4-Iodopyrazole



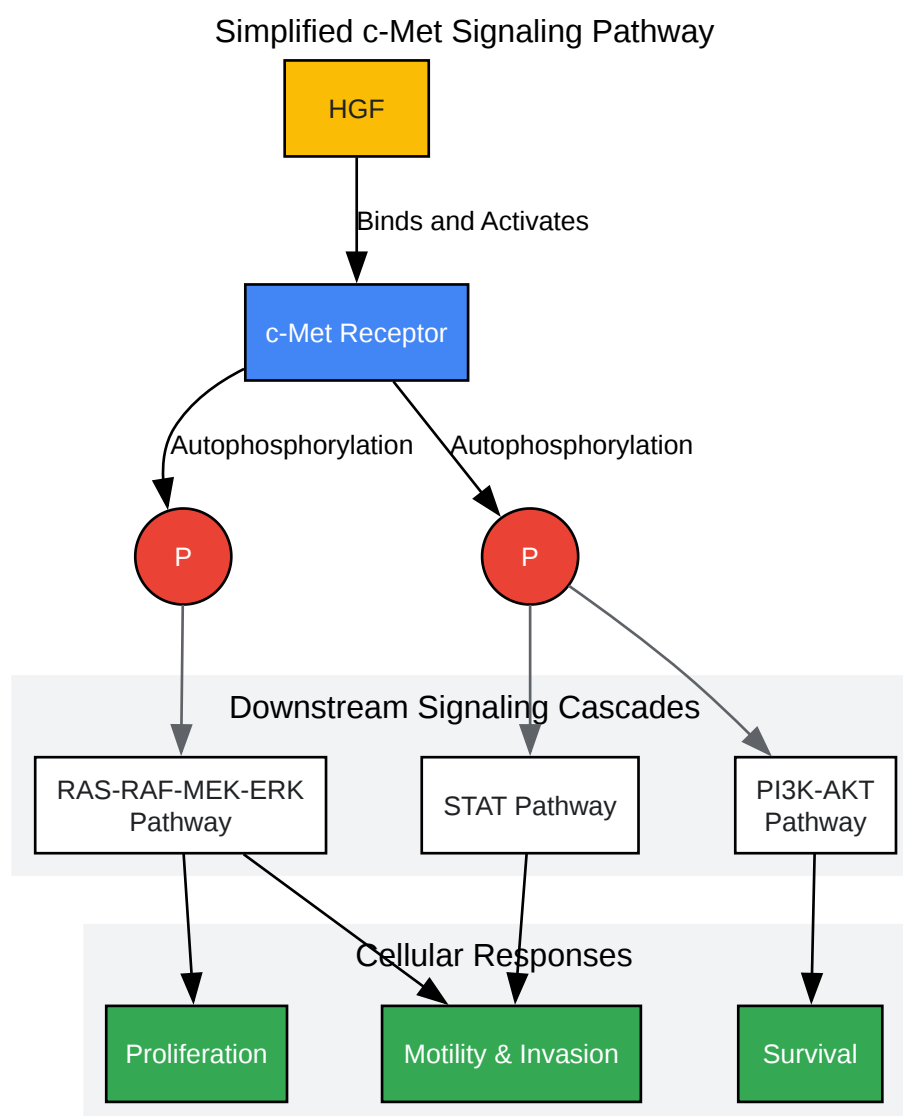


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Caption: A logical workflow for the safe handling of **4-iodopyrazole**.

## c-Met Signaling Pathway

Derivatives of **4-iodopyrazole** are used in the synthesis of c-Met inhibitors. The c-Met signaling pathway is a critical pathway in cell proliferation, motility, and survival, and its aberrant activation is implicated in various cancers.



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Caption: A simplified diagram of the c-Met signaling pathway.

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